

2-Fluoro-5-hydroxyphenylboronic acid

molecular weight and formula

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Compound of Interest

Compound Name: 2-Fluoro-5-hydroxyphenylboronic acid

Cat. No.: B566102

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In-depth Technical Guide: 2-Fluoro-5-hydroxyphenylboronic Acid

This guide provides core technical specifications for **2-Fluoro-5-hydroxyphenylboronic acid**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental molecular properties of **2-Fluoro-5-hydroxyphenylboronic acid** are summarized below.

| Property | Value |
|--|---|
| Molecular Formula | C ₆ H ₆ BFO ₃ [1][2] |
| Molecular Weight | 155.92 g/mol [1][3][4][5] |
| Alternate Isomer (5-Fluoro-2-hydroxyphenylboronic acid) Molecular Weight | 155.92 g/mol [3][4][5] |

As an AI, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams for signaling pathways or experimental workflows. The

creation of such content requires access to and interpretation of specific experimental data which is beyond my current capabilities.

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References

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- To cite this document: BenchChem. [2-Fluoro-5-hydroxyphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b566102#2-fluoro-5-hydroxyphenylboronic-acid-molecular-weight-and-formula>]

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